

# Application Notes and Protocols for DiA Labeling in Cell Culture

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## Compound of Interest

Compound Name: 4-(4-dihexadecylamino-styryl)-N-methylpyridinium iodide

Cat. No.: B045646

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## Introduction

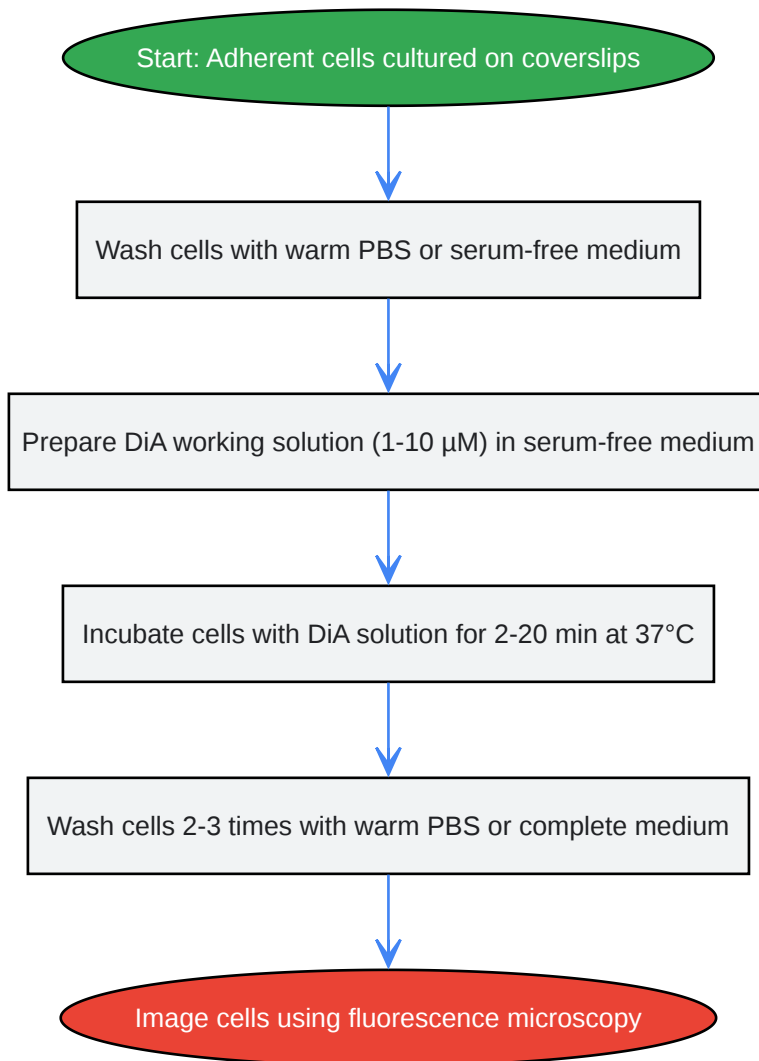
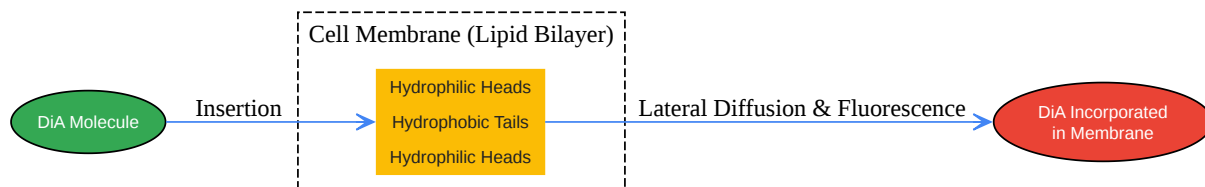
DiA (4-(4-(Dihexadecylamino)styryl)-N-methylpyridinium iodide) is a lipophilic carbocyanine dye widely used for fluorescently labeling the plasma membranes of living and fixed cells. Its mechanism of action involves the insertion of its hydrophobic tails into the lipid bilayer, leading to strong fluorescence upon incorporation into the membrane environment. DiA is a valuable tool for a variety of applications, including cell tracking, cell-cell fusion assays, lipid raft analysis, and fluorescence recovery after photobleaching (FRAP) studies. These application notes provide detailed protocols and guidelines for the effective use of DiA in cell culture.

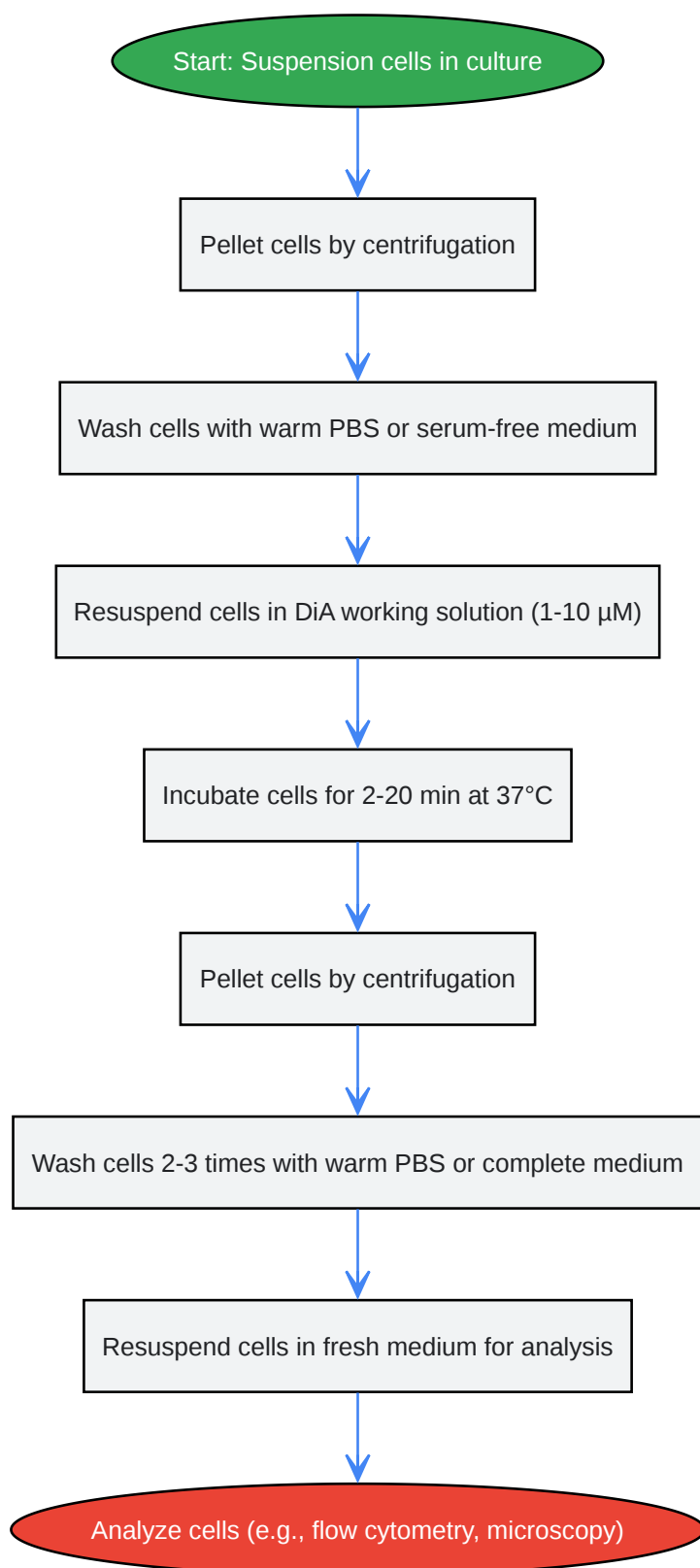
## Product Information

Property	Value
Full Name	4-(4-(Dihexadecylamino)styryl)-N-methylpyridinium iodide
Molecular Formula	C <sub>46</sub> H <sub>79</sub> IN <sub>2</sub>
Molecular Weight	787.04 g/mol
Appearance	Red solid
Solubility	Soluble in DMSO and ethanol
Excitation Maximum	~491 nm
Emission Maximum	~613 nm <sup>[1]</sup>

## Mechanism of Action

DiA is a lipophilic molecule that readily inserts into the plasma membrane of cells. The dye consists of a hydrophilic head group and two long hydrophobic alkyl chains. This amphipathic nature drives its partitioning into the lipid bilayer, where it becomes brightly fluorescent. The dye diffuses laterally within the membrane, allowing for uniform labeling of the entire cell surface.





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## References

- 1. DiA - Biotium [biotium.com]
- To cite this document: BenchChem. [Application Notes and Protocols for DiA Labeling in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b045646#dia-labeling-concentration-for-cell-culture\]](https://www.benchchem.com/product/b045646#dia-labeling-concentration-for-cell-culture)

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